

Application Notes: Determining Acid Number in Oils with α -Naphtholbenzein

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *alpha-Naphtholbenzein*

CAS No.: 6948-88-5

Cat. No.: B1293644

[Get Quote](#)

Introduction

The acid number (AN) is a critical quality control parameter for new and used oils, providing a measure of the acidic constituents present.^{[1][2]} It is defined as the mass of potassium hydroxide (KOH) in milligrams that is required to neutralize the acids in one gram of an oil sample.^[1] An increase in the acid number of in-service oils can indicate oxidation and degradation, highlighting the need for an oil change to prevent corrosion and other detrimental effects.^{[2][3][4]} This color-indicator titration method, employing α -Naphtholbenzein (also known as p-Naphtholbenzein), offers a reliable and straightforward approach for determining the acid number in petroleum products and lubricants that are not excessively dark in color.^{[3][5]}

The methodology involves dissolving the oil sample in a titration solvent, typically a mixture of toluene and isopropyl alcohol, and titrating with a standardized alcoholic solution of potassium hydroxide.^[5] The α -Naphtholbenzein indicator provides a distinct color change from orange or brownish-yellow in acidic conditions to green or green-brown at the endpoint.^[5] This method is applicable to the determination of acids with dissociation constants in water larger than 10^{-9} .^[4]
^[5]

Data Presentation

The appropriate sample size for the analysis is dependent on the expected acid number of the oil. Using a suitable sample mass ensures a sufficient volume of titrant is consumed for accurate measurement.

Expected Acid Number (mg KOH/g)	Sample Size (g)	Weighing Precision (g)
New or Light-Colored Oils		
0.0 to 3.0	20.0 ± 2.0	0.05
Over 3.0 to 25.0	2.0 ± 0.2	0.01
Over 25.0 to 250.0	0.2 ± 0.02	0.001
Used or Dark-Colored Oils		
0.0 to 25.0	2.0 ± 0.2	0.01
Over 25.0 to 250.0	0.2 ± 0.02	0.001

Table adapted from ASTM D974.[5]

Experimental Protocols

Reagent Preparation

1.1 Titration Solvent:

- Prepare a mixture of toluene, anhydrous isopropyl alcohol, and a small amount of water. A common composition is a mixture of toluene and isopropyl alcohol containing a small quantity of water.[5] A recommended ratio is 100 parts toluene, 99 parts anhydrous isopropyl alcohol, and 1 part water by volume.[6]

1.2 α -Naphtholbenzein Indicator Solution:

- Prepare a 10 g/L solution of α -Naphtholbenzein in the titration solvent.[6]

1.3 Alcoholic Potassium Hydroxide (KOH) Solution (0.1 M):

- Dissolve approximately 6 g of potassium hydroxide in 5 ml of distilled water.[7][8]
- Add sufficient aldehyde-free ethanol (95%) or isopropyl alcohol to make a total volume of 1000 ml.[7][8]
- Allow the solution to stand in a tightly stoppered bottle for 24 hours to allow any carbonates to settle.[7][8][9]
- Carefully decant the clear supernatant liquid into a suitable, tightly closed container.[7][8][9]

1.4 Standardization of 0.1 M Alcoholic KOH Solution:

- Accurately pipette 20.0 ml of standard 0.1 M hydrochloric acid (HCl) into a flask.
- Dilute with 50 ml of CO₂-free water and add a few drops of phenolphthalein indicator.[7][8]
- Titrate with the prepared alcoholic KOH solution until a faint pink color persists.[7][8]
- Calculate the molarity (M) of the KOH solution.

Experimental Workflow

Caption: Experimental workflow for determining the acid number in oils.

Titration Procedure

3.1 Sample Titration:

- Into an appropriately sized Erlenmeyer flask, accurately weigh the quantity of the oil sample as recommended in the data presentation table.[5]
- Add 100 mL of the titration solvent and 0.5 mL of the α -Naphtholbenzein indicator solution.[5][6]
- Swirl the flask until the sample is completely dissolved. The initial color of the solution should be orange or yellow-orange.[5]
- Titrate the solution with the standardized 0.1 M alcoholic KOH solution. Add the titrant in small increments, swirling the flask continuously.

- As the endpoint is approached, the orange color will begin to change. The endpoint is reached when the first persistent green or green-brown color appears.[5] This color should persist for at least 15 seconds.
- Record the volume (V) of the KOH solution used.

3.2 Blank Titration:

- Perform a blank titration using 100 mL of the titration solvent and 0.5 mL of the indicator solution, following the same procedure as the sample titration.[6]
- Record the volume (B) of the KOH solution used to reach the endpoint.

Calculation of Acid Number

The acid number is calculated using the following formula:

$$\text{Acid Number (mg KOH/g)} = [(V - B) \times M \times 56.1] / W$$

Where:

- V = Volume of alcoholic KOH solution used for the sample titration (mL)
- B = Volume of alcoholic KOH solution used for the blank titration (mL)
- M = Molarity of the alcoholic KOH solution (mol/L)
- 56.1 = Molecular weight of KOH (g/mol)
- W = Weight of the oil sample (g)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. petrolube.com \[petrolube.com\]](#)
- [2. store.astm.org \[store.astm.org\]](#)
- [3. Acid Number: A Comprehensive Guide \[machinerylubrication.com\]](#)
- [4. store.astm.org \[store.astm.org\]](#)
- [5. ppapco.ir \[ppapco.ir\]](#)
- [6. xylemanalytics.com \[xylemanalytics.com\]](#)
- [7. Preparation and Standardization of 0.1 M Ethanolic Potassium Hydroxide | Pharmaguideline \[pharmaguideline.com\]](#)
- [8. pharmapath.in \[pharmapath.in\]](#)
- [9. scribd.com \[scribd.com\]](#)
- To cite this document: BenchChem. [Application Notes: Determining Acid Number in Oils with α -Naphtholbenzein]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293644/docs#application-notes-determining-acid-number-in-oils-with-naphtholbenzein\]](https://www.benchchem.com/product/b1293644/docs#application-notes-determining-acid-number-in-oils-with-naphtholbenzein)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)